

Essential Safety and Logistics for Handling Risocaine

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Compound of Interest

Compound Name: Risocaine

Cat. No.: B7739867

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Risocaine** (also known as Propyl 4-aminobenzoate), including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Physical and Chemical Properties

A summary of key quantitative data for **Risocaine** is provided below for easy reference.^[1]

Property	Value
Molecular Formula	C10 H13 N O2
Molecular Weight	179.22 g/mol
Physical State	Solid
Appearance	White
Melting Point/Range	73 - 75 °C / 163.4 - 167 °F

Personal Protective Equipment (PPE)

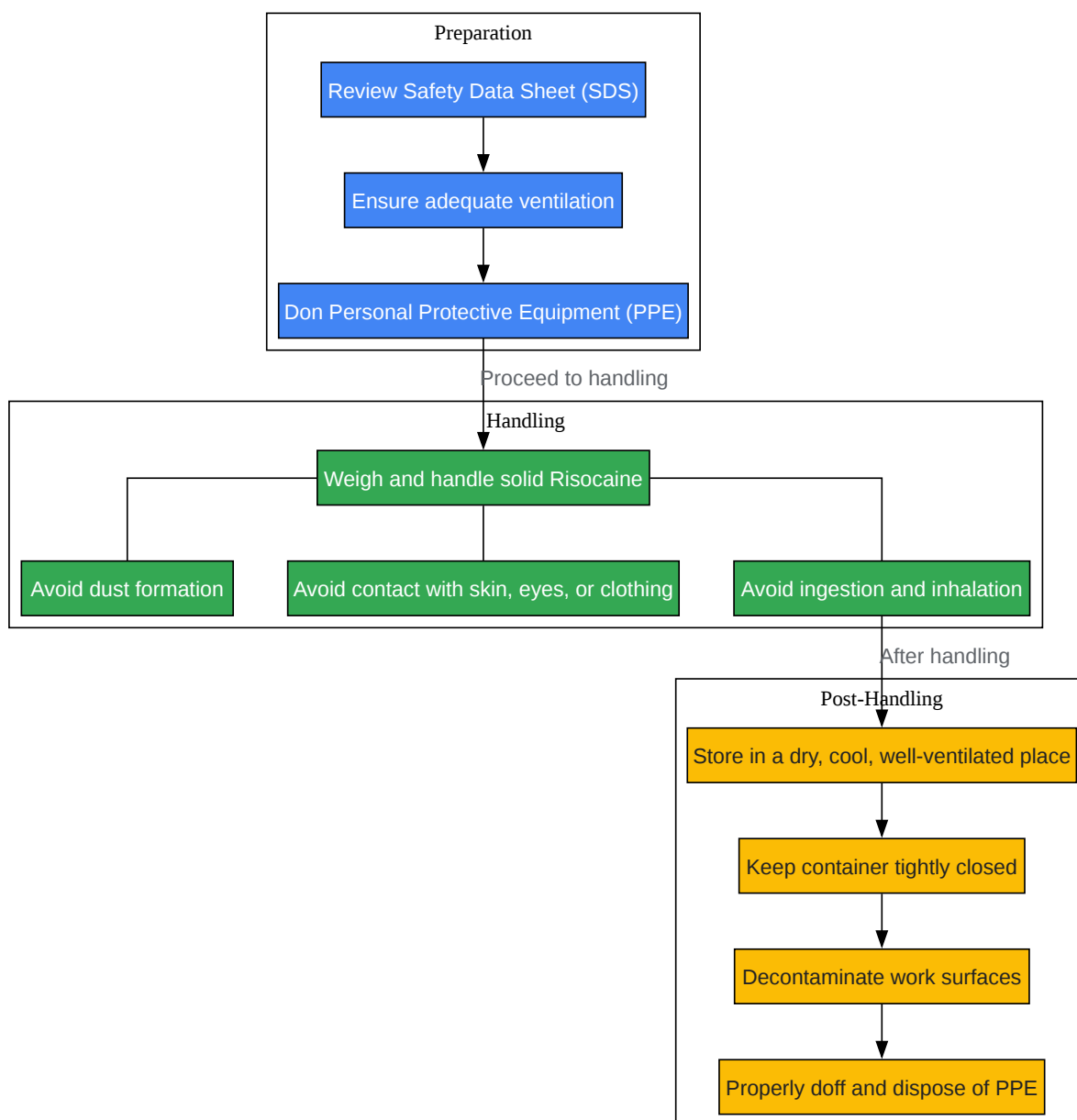
The following personal protective equipment is essential for the safe handling of **Risocaine** to prevent skin and eye contact. **Risocaine** is classified as causing skin irritation (H315) and

serious eye irritation (H319).[2]

PPE Category	Requirement	Specification
Eye/Face Protection	Required	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin and Body Protection	Required	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Not required under normal use	No protective equipment is needed under normal use conditions. A particle filter is recommended if dust formation is likely.[1]

Operational Plan: Safe Handling Workflow

Following a structured workflow is critical to minimize exposure and ensure safety during the handling of **Risocaine**.



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Caption: A logical workflow for the safe handling of **Risocaine**.

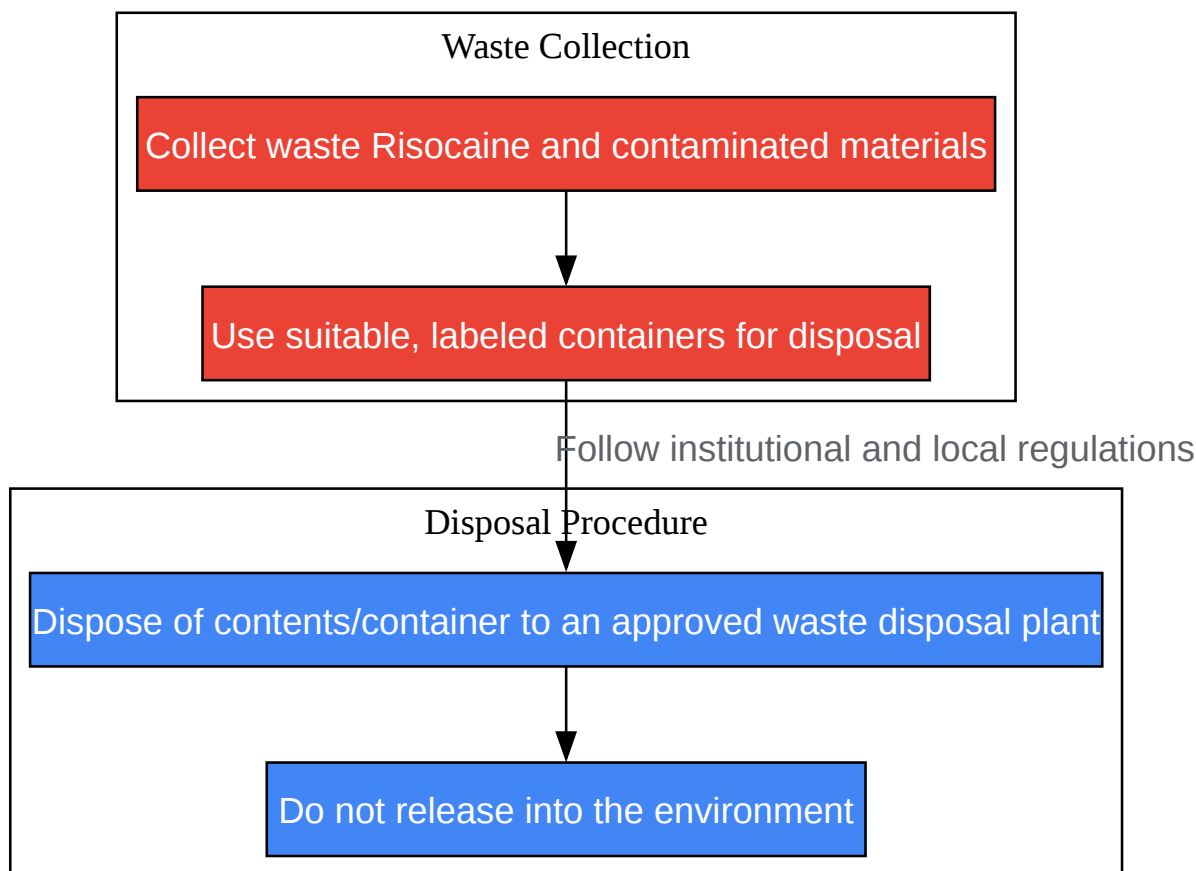
First-Aid Measures

In case of accidental exposure, follow these immediate first-aid measures.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Disposal Plan

Proper disposal of **Risocaine** and its containers is crucial to prevent environmental contamination.



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Caption: A procedural diagram for the disposal of **Risocaine**.

Waste materials, including any contaminated PPE, should be swept up and shoveled into suitable containers for disposal. It is important to avoid dust formation during this process. Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

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References

- 1. fishersci.com [fishersci.com]
- 2. Risocaine | C₁₀H₁₃NO₂ | CID 7174 - PubChem [pubchem.ncbi.nlm.nih.gov]
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